

5-Chloroisatoic Anhydride: A Technical Guide for Chemical and Pharmaceutical Research

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Compound of Interest

Compound Name: 5-Chloroisatoic anhydride

Cat. No.: B108878

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CAS Number: 4743-17-3 Synonyms: 6-Chloro-1H-3,1-benzoxazine-2,4-dione, 6-Chloro-1,2-dihydro-4H-3,1-benzoxazine-2,4-dione

This technical guide provides an in-depth overview of **5-Chloroisatoic anhydride**, a pivotal chemical intermediate for researchers, scientists, and professionals in drug development and materials science. It covers the compound's physicochemical properties, synthesis protocols, key chemical reactions, and significant applications, presenting data in a structured and accessible format.

Physicochemical and Spectroscopic Properties

5-Chloroisatoic anhydride is a stable, off-white to light yellow crystalline solid.^{[1][2]} It is a halogenated heterocyclic compound, recognized for its utility as a versatile building block in complex organic synthesis.^{[3][4]} While generally insoluble in water, it shows slight solubility in dimethyl sulfoxide (DMSO).^{[2][5]}

Quantitative data and key properties are summarized in the table below for quick reference.

Property	Value	References
CAS Number	4743-17-3	[6]
Molecular Formula	C ₈ H ₄ ClNO ₃	[6]
Molecular Weight	197.58 g/mol	[6]
Appearance	White to light yellow powder/crystals	[1][5]
Melting Point	272-300 °C (decomposes)	[1][7]
Solubility	Insoluble in water; Slightly soluble in DMSO	[2][5]
pKa (Predicted)	9.76 ± 0.20	[5]
Density (Predicted)	1.540 ± 0.06 g/cm ³	[5]

Spectroscopic Data

- ¹H NMR (DMSO-d₆, 300 MHz): δ 11.85 (s, br, 1H), 7.88 (d, J = 2.4 Hz, 1H), 7.78 (dd, J = 8.7, 2.4 Hz, 1H), 7.15 (d, J = 8.7 Hz, 1H).[1]
- Infrared (IR) Spectroscopy: As an acid anhydride, it is expected to show two characteristic strong C=O stretching bands. One band typically appears around 1820 cm⁻¹ and the second near 1760 cm⁻¹. [8] The presence of the N-H bond would also result in a stretching vibration in the 3100-3300 cm⁻¹ region.

Synthesis of 5-Chloroisatoic Anhydride

The primary industrial synthesis route for **5-Chloroisatoic anhydride** involves the reaction of 2-amino-5-chlorobenzoic acid with a phosgene equivalent, such as triphosgene.[1][6] This method is efficient and yields a high-purity product.[1] An alternative approach involves the cyclization of 5-chloroanthranilic acid using a dehydrating agent.[4]



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Caption: General workflow for the synthesis of **5-Chloroisatoic anhydride**.

Experimental Protocol: Synthesis from 2-Amino-5-chlorobenzoic Acid

This protocol details a common laboratory-scale synthesis.^{[1][6]}

- **Setup:** To a 500 mL three-necked round-bottom flask equipped with a stirrer and reflux condenser, add 2-amino-5-chlorobenzoic acid (17 g, 0.1 mol) and 1,2-dichloroethane (200 mL).^[6]
- **Reagent Addition:** While stirring, slowly add a solution of triphosgene (21 g, 0.07 mol, equivalent to 0.21 mol of phosgene) in 1,2-dichloroethane (100 mL) dropwise to the mixture.^[6] The addition is performed at a reaction temperature of 80 °C.^[1]
- **Reaction:** After the addition is complete, continue to heat and stir the reaction mixture at 80 °C for 3 hours.^{[1][6]}
- **Workup:** Cool the mixture to room temperature using an ice water bath, which will cause a white solid to precipitate.^{[1][6]}
- **Isolation:** Collect the precipitated solid by filtration, wash it with a suitable solvent (e.g., cold 1,2-dichloroethane), and dry it to obtain 6-chloro-1H-benzo[d][6][9]oxazine-2,4-dione (**5-Chloroisatoic anhydride**).^{[1][6]} The typical yield is around 19 g (97%).^[1]

Chemical Reactivity and Mechanisms

5-Chloroisatoic anhydride is a reactive electrophile, susceptible to nucleophilic attack at its two carbonyl carbons. Its most characteristic reaction is aminolysis—the reaction with primary or secondary amines.^{[2][10]} This reaction proceeds via a nucleophilic acyl substitution

mechanism, leading to the opening of the anhydride ring and the formation of a 2-aminobenzamide derivative with the concomitant release of carbon dioxide. This transformation is a cornerstone of its utility in building more complex molecular frameworks.



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Caption: Key reaction pathway of **5-Chloroisatoic anhydride** with an amine.

This aminolysis reaction is synthetically valuable because it provides a direct route to substituted anthranilamides, which are important precursors for a variety of heterocyclic systems.^[2]

Applications in Research and Development

The unique reactivity of **5-Chloroisatoic anhydride** makes it an essential intermediate in several fields.

Pharmaceutical Synthesis

The compound is a well-established precursor for synthesizing a range of biologically active molecules.^{[3][5][9]}

- **Benzodiazepines:** It is a key building block in the synthesis of the benzodiazepine core structure, which is found in many psychoactive drugs used as anxiolytics, sedatives, and anticonvulsants.^{[4][5]} The first benzodiazepine, chlordiazepoxide (Librium), was discovered in 1955, and the class of drugs became widely prescribed by the 1970s.^[11]
- **Anticancer Agents:** It has been used as a reagent to synthesize 2-acetamidobenzamides that exhibit antiproliferative activity against various tumor cell lines.^[1]
- **Enzyme Inhibitors:** The anhydride is also employed in the preparation of inhibitors for enzymes like delta-5 desaturase, highlighting its role in developing targeted therapeutics.^[1]

Agrochemicals

Its derivatives are used in the development of new pesticides and herbicides, where the resulting molecular scaffolds can be optimized for specific biological activity against pests or weeds.[3][4]

Materials Science

In polymer chemistry, **5-Chloroisatoic anhydride** is incorporated into specialty polymers to enhance properties such as thermal stability and chemical resistance, making them suitable for high-performance applications.[1][9] It also finds use in creating advanced coatings and adhesives.[1]

Safety and Handling

5-Chloroisatoic anhydride is classified as an irritant. It can cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[7] Standard laboratory safety precautions should be taken, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a dust mask.[7] It should be handled in a well-ventilated area. For storage, the compound should be kept in a tightly closed container in a dry, cool place at room temperature.[5][9]

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